The Discovery and Isolation of 19-Hydroxybaccatin V: A Technical Guide

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Compound of Interest

Compound Name: *19-Hydroxybaccatin V*

Cat. No.: *B12389390*

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Introduction

19-Hydroxybaccatin V, a complex diterpenoid taxane, stands as a significant molecule in the landscape of natural product chemistry and drug discovery. Its structural similarity to paclitaxel and other potent anti-cancer agents has made it a subject of interest for researchers exploring novel therapeutic compounds. This technical guide provides an in-depth overview of the discovery and isolation of **19-Hydroxybaccatin V** (often referred to in literature as 19-Hydroxybaccatin III), offering a comprehensive resource for scientists and professionals in the field. While the nomenclature varies in scientific literature, this guide will primarily refer to the compound as 19-Hydroxybaccatin III, in line with the initial discovery, while acknowledging the potential for "**19-Hydroxybaccatin V**" to be a synonymous or closely related structure.

Discovery

The first documented discovery of 19-Hydroxybaccatin III was reported in 1981 by Miller et al. through their investigation of the chemical constituents of the Himalayan yew, Taxus wallichiana Zucc.[1]. This pioneering work was part of a broader effort to identify and characterize new antitumor agents from natural sources. The isolation of 19-Hydroxybaccatin III, alongside other

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taxanes like 10-deacetylcephalomannine and 10-deacetyltaxol, from a polar extract of the plant's bark and needles marked a significant advancement in the understanding of the chemical diversity within the Taxus genus[1]. The initial characterization of this novel compound was achieved through nuclear magnetic resonance (NMR) and mass spectrometry (MS) analyses[1].

Experimental Protocols

The following sections detail the methodologies for the extraction, purification, and characterization of 19-Hydroxybaccatin III from Taxus wallichiana, based on the original discovery and subsequent related studies.

Plant Material Collection and Preparation

Dried and ground bark and needles of Taxus wallichiana are the primary source materials for the isolation of 19-Hydroxybaccatin III.

Extraction

The initial step involves the extraction of the crude taxane mixture from the plant material.

- Maceration and Percolation: The ground plant material is subjected to exhaustive extraction with a polar solvent, typically ethanol or methanol, at room temperature. This process is often carried out over several days to ensure maximum extraction of the desired compounds.

- Solvent Partitioning: The resulting crude extract is then concentrated under reduced pressure to yield a residue. This residue is subsequently partitioned between an organic solvent (such as chloroform or dichloromethane) and water to separate the lipophilic taxanes from more polar impurities. The organic layer, containing the taxanes, is collected and concentrated.

Purification

A multi-step chromatographic process is employed to isolate 19-Hydroxybaccatin III from the complex mixture of taxanes and other secondary metabolites present in the crude extract.

- Silica Gel Column Chromatography: The concentrated organic extract is subjected to column chromatography on silica gel. A gradient elution system, starting with a non-polar solvent

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(e.g., hexane or petroleum ether) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate, acetone, or methanol), is used to separate the compounds based on their polarity. Fractions are collected and monitored by thin-layer chromatography (TLC).

- Preparative High-Performance Liquid Chromatography (HPLC): Fractions enriched with 19-Hydroxybaccatin III are further purified using preparative HPLC. A reverse-phase column (e.g., C18) is typically employed with a mobile phase consisting of a mixture of water and an organic solvent like acetonitrile or methanol. This step allows for the fine separation of closely related taxanes, yielding highly purified 19-Hydroxybaccatin III.

Data Presentation

Quantitative Data

The yield of 19-Hydroxybaccatin III from Taxus wallichiana can vary depending on the specific plant part, geographical location, and time of harvest.

Parameter	Value	Source
Yield from Needles (dry weight)	0.014% - 0.032%	Seasonal effects on the 10-deacetylbaccatin III and 19-hydroxybaccatin III contents of the needles of Taxus wallichiana Zucc. in Lam Dong province
Purity (after preparative HPLC)	>95%	General taxane purification protocols

Spectroscopic Data

The structural elucidation of 19-Hydroxybaccatin III was accomplished using a combination of spectroscopic techniques.

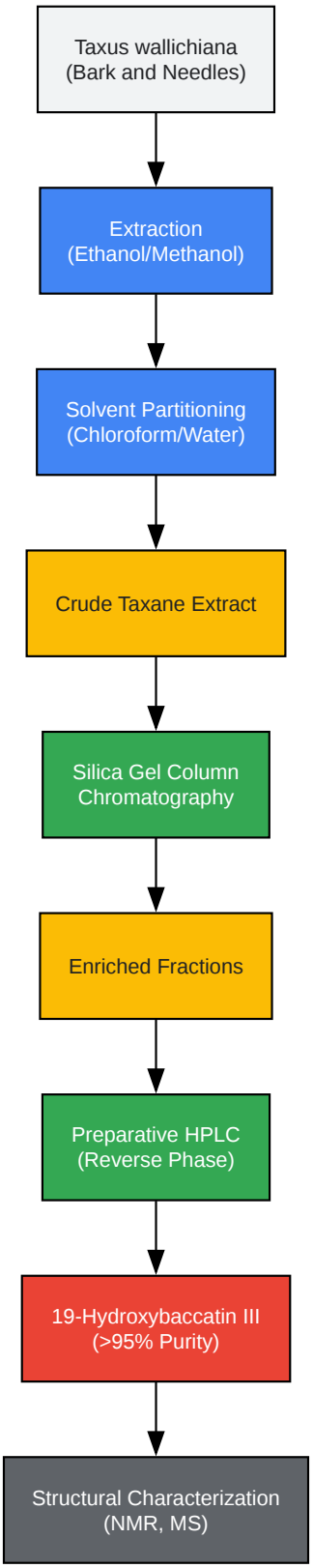
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Spectroscopic Method	Key Observations
^{1}H NMR (Proton NMR)	Characteristic signals for the taxane core, including methyl groups, acetyl groups, and protons on the fused ring system. The presence of a hydroxymethyl group at C-19 is a key diagnostic feature.
^{13}C NMR (Carbon NMR)	Resonances corresponding to the carbon skeleton of the taxane, including carbonyls of the acetyl and benzoyl groups, and the carbon bearing the hydroxyl group at the C-19 position.
Mass Spectrometry (MS)	Provides the molecular weight of the compound and fragmentation patterns that help to confirm the structure.

Mandatory Visualization

Experimental Workflow for the Isolation of 19-Hydroxybaccatin III

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Caption: Isolation and purification workflow for 19-Hydroxybaccatin III.

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This in-depth technical guide provides a foundational understanding of the discovery and isolation of 19-Hydroxybaccatin III. The detailed methodologies and data presented herein are intended to serve as a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, drug discovery, and development. The exploration of such complex natural molecules continues to be a vital avenue for the identification of new therapeutic leads.

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References

- 1. 19-Hydroxybaccatin III, 10-deacetylcephalomannine, and 10-deacetyltaxol: new antitumor taxanes from Taxus wallichiana - PubMed [pubmed.ncbi.nlm.nih.gov]
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